

# An In-depth Technical Guide to Ethyl 2-methylbenzoate

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## Compound of Interest

Compound Name: Ethyl 2-methylbenzoate

Cat. No.: B1361085

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This technical guide provides a comprehensive overview of **Ethyl 2-methylbenzoate**, including its chemical identity, physicochemical properties, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical Identity

IUPAC Name: **ethyl 2-methylbenzoate**<sup>[1]</sup>

Synonyms: A variety of synonyms are used to identify **Ethyl 2-methylbenzoate** in literature and chemical databases. These include:

- Ethyl o-toluate<sup>[1][2]</sup>
- Ethyl o-methylbenzoate<sup>[1][3]</sup>
- o-Toluic acid ethyl ester<sup>[1][2]</sup>
- Benzoic acid, 2-methyl-, ethyl ester<sup>[1][2][4]</sup>
- 2-Methylbenzoic acid ethyl ester<sup>[1][3]</sup>
- Ethyl orthotoluate<sup>[1][2][4]</sup>
- NSC 29048<sup>[1][3][4]</sup>

## Physicochemical Properties

The following table summarizes the key quantitative data for **Ethyl 2-methylbenzoate**.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][5]
Molecular Weight	164.20 g/mol	[1][2]
CAS Number	87-24-1	[1][4][6]
Appearance	Colorless liquid	[3][5]
Density	1.032 g/mL at 25 °C	[6][7]
Boiling Point	220-221 °C at 731 mmHg	[6][7]
Refractive Index	1.507 at 20 °C	[6][7][8]
Flash Point	91.67 °C (197.00 °F)	[8]
LogP	2.85	[4]

## Experimental Protocols

**Ethyl 2-methylbenzoate** is commonly synthesized via the Fischer esterification of 2-methylbenzoic acid with ethanol in the presence of an acid catalyst.[9][10]

Materials:

- 2-methylbenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid (catalyst)
- Round-bottom flask
- Reflux condenser
- Heating mantle

- Separatory funnel
- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a round-bottom flask, dissolve 2-methylbenzoic acid in an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser to the flask and heat the mixture to reflux for several hours. The reaction progress can be monitored using thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Pour the residue into a separatory funnel containing cold water.
- Neutralize the mixture by slowly adding a 5% sodium bicarbonate solution until effervescence ceases.
- Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or dichloromethane, multiple times.
- Combine the organic extracts and wash them with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **ethyl 2-methylbenzoate**.
- The crude product can be purified by distillation under reduced pressure.

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be employed for the analysis of **Ethyl 2-methylbenzoate**.[\[4\]](#)

- Column: A C18 or Newcrom R1 column is suitable.[\[4\]](#)
- Mobile Phase: A mixture of acetonitrile and water with a small amount of acid, such as phosphoric acid or formic acid for MS compatibility, can be used.[\[4\]](#)
- Detection: UV detection at approximately 230 nm is appropriate.[\[11\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS provides high sensitivity and selectivity for the quantification of **Ethyl 2-methylbenzoate**.[\[11\]](#)

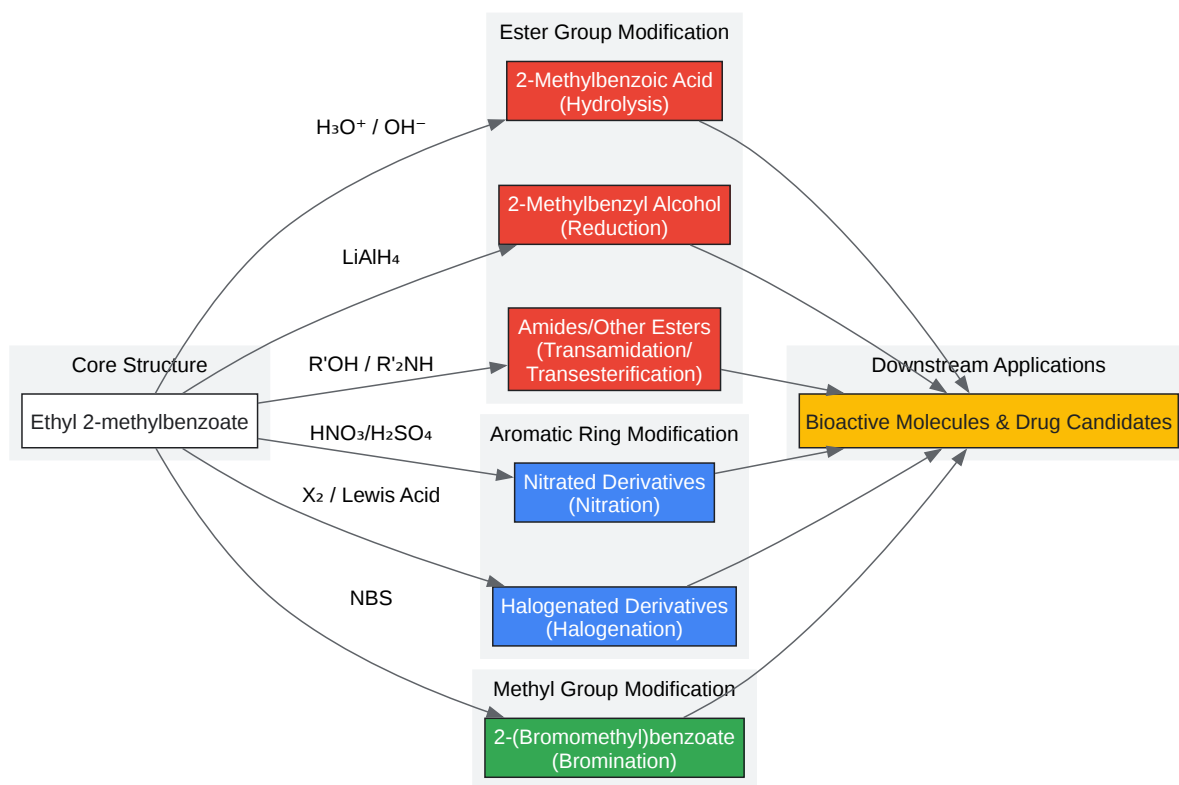
- Column: A non-polar capillary column is typically used.
- Carrier Gas: Helium is a common carrier gas.
- Ionization: Electron ionization (EI) is standard.
- Detection: A mass spectrometer is used to detect and identify the compound based on its mass spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful tool for the structural elucidation of **Ethyl 2-methylbenzoate**.[\[9\]](#)[\[12\]](#)

- $^1\text{H}$  NMR: The spectrum will show characteristic signals for the aromatic protons, the ethyl group protons (a quartet and a triplet), and the methyl group protons (a singlet).[\[9\]](#)
- $^{13}\text{C}$  NMR: The spectrum will display distinct signals for the ten carbon atoms, including the carbonyl carbon of the ester group, the aromatic carbons, and the carbons of the ethyl and methyl groups.[\[9\]](#)

## Synthetic Applications in Drug Discovery

**Ethyl 2-methylbenzoate** is a versatile intermediate in organic synthesis.[\[9\]](#) Its structure features multiple reactive sites—the ester group, the aromatic ring, and the benzylic methyl group—that can be selectively modified to generate a diverse library of compounds for drug discovery and development.



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Caption: Synthetic utility of **Ethyl 2-methylbenzoate** as a precursor for diverse chemical entities.

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## References

- 1. Ethyl 2-methylbenzoate | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 66598 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl o-methylbenzoate [webbook.nist.gov]
- 3. echemi.com [echemi.com]
- 4. Ethyl 2-methylbenzoate | SIELC Technologies [sielc.com]
- 5. ETHYL 2-METHYLBENZOATE | CymitQuimica [cymitquimica.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. Ethyl 2-methylbenzoate | 87-24-1 [chemicalbook.com]
- 8. ethyl 2-methyl benzoate, 87-24-1 [thegoodscentcompany.com]
- 9. Ethyl 2-methylbenzoate | 87-24-1 | Benchchem [benchchem.com]
- 10. The Versatile World of Ethyl Benzoate: Insights and Innovations in Chemistry\_Chemicalbook [chemicalbook.com]
- 11. benchchem.com [benchchem.com]
- 12. Ethyl 2-methylbenzoate(87-24-1) 1H NMR [m.chemicalbook.com]
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